

3-decanone chemical and physical properties

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Compound of Interest

Compound Name: 3-Decanone

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An In-depth Technical Guide to the Chemical and Physical Properties of **3-Decanone**

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-decanone**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, outlines experimental methodologies for property determination, and presents a visual workflow for its synthesis and purification.

General and Chemical Identifiers

3-Decanone, also known as ethyl heptyl ketone, is an aliphatic ketone.[1][2] It is characterized by a ten-carbon chain with a carbonyl group located at the third carbon position.[3] This structure imparts specific chemical and physical characteristics to the molecule. **3-Decanone** is found naturally in various sources, including fruits like bananas and in dairy products, contributing to their aroma.[3][4][5] It is utilized as a flavoring agent and fragrance ingredient.[1][6]

Identifier	Value
IUPAC Name	decan-3-one[1][2][3]
Synonyms	Ethyl heptyl ketone, Ethyl n-heptyl ketone[1][2][6]
CAS Number	928-80-3[1][2][7]
Molecular Formula	C10H20O[1][2][7][8]
Molecular Weight	156.27 g/mol [8][9]
SMILES	CCCCCCCC(=O)CC[1][3]
InChI Key	XJLDYKIEURAVBW-UHFFFAOYSA-N[1][2]

Physical Properties

3-Decanone is a colorless to light yellow liquid at room temperature with a characteristic odor often described as fruity, citrus-orange, and floral with fatty notes.[1][5][7]

Property	Value
Appearance	Colorless to light yellow liquid[1][5][7]
Melting Point	-4 to 2.5 °C[1][6][9][10][11]
Boiling Point	204-205 °C at 760 mmHg[6][9][10]
Density	0.825 g/mL at 25 °C[5][9][11]
Refractive Index	1.4240 at 20 °C[5][9][10]
Vapor Pressure	0.207 - 0.449 mmHg at 25 °C[6][9]
Flash Point	62 °C (143.6 °F) - closed cup
Solubility	Insoluble in water; soluble in organic solvents like ethanol and fats[1][3][5][6][7]

Chemical Properties and Reactivity

As a ketone, **3-decanone** undergoes reactions typical of the carbonyl functional group.

- **Nucleophilic Addition:** The carbonyl carbon is electrophilic and susceptible to attack by nucleophiles.^[3] Reactions with hydride reagents like sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4) reduce **3-decanone** to the corresponding secondary alcohol, 3-decanol.^[3]
- **Oxidation:** While ketones are generally resistant to oxidation compared to aldehydes, strong oxidizing agents can cleave the carbon-carbon bonds adjacent to the carbonyl group, resulting in the formation of carboxylic acids.^[3]
- **Alpha-Hydrogen Chemistry:** The α -methylene hydrogens adjacent to the carbonyl group are acidic and can be removed by a base to form an enolate. This enolate can then act as a nucleophile in reactions such as the aldol condensation.^[12]
- **Autoxidation:** The α -methylene hydrogens are also reactive towards free radicals, allowing **3-decanone** to potentially initiate autoxidation processes.^[3]

Synthesis Methods

Several synthetic routes can produce **3-decanone**:

- **Oxidation of Alcohols:** Oxidation of the secondary alcohol 3-decanol will yield **3-decanone**.
- **Wacker-Oxidation of Alkenes:** A common industrial method involves the Palladium(II)-catalyzed oxidation of a terminal alkene, such as 1-decene, in the presence of an acid.^[5]
- **Grignard Reaction:** The reaction of an appropriate Grignard reagent (e.g., heptylmagnesium bromide) with an acyl halide or ester (e.g., propanoyl chloride) can form **3-decanone**.^[3]
- **Decarboxylation:** The decarboxylation of certain fatty acids can also be a route to produce ketones like **3-decanone**.^[3]

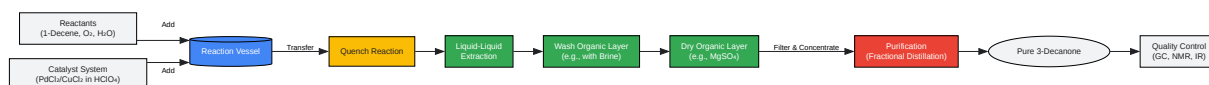
Experimental Protocols

The determination of the physicochemical properties of **3-decanone** involves standard laboratory techniques.

- **Boiling Point Determination:** The boiling point is typically determined by distillation. The sample is heated in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the atmospheric pressure and the liquid actively boils is recorded as the boiling point.
- **Melting Point Determination:** A melting point apparatus is used to determine the melting range. A small amount of the solidified sample is heated slowly, and the temperature range from which the first drop of liquid appears to the complete melting of the solid is recorded.
- **Density Measurement:** Density is measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, typically 25 °C.
- **Spectroscopic Analysis:**
 - **Infrared (IR) Spectroscopy:** Used to identify functional groups. **3-Decanone** will show a characteristic strong absorption peak for the C=O (carbonyl) stretch, typically around 1715 cm^{-1} .
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to determine the detailed molecular structure by showing the different chemical environments of the hydrogen and carbon atoms.
 - **Mass Spectrometry (MS):** This technique provides the molecular weight of the compound and information about its fragmentation pattern, which aids in structural confirmation.[\[2\]](#)[\[7\]](#)
[\[13\]](#)
- **Purity Assessment:** Gas Chromatography (GC) is a common method to assess the purity of volatile compounds like **3-decanone**. A pure sample will show a single major peak in the chromatogram.

Visualization of Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **3-decanone** via the Wacker-Oxidation of 1-decene, followed by purification.



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Caption: Logical workflow for the synthesis and purification of **3-decanone**.

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